

Scalable Synthesis of 2-Hydroxy-5-phenylpentanoic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Hydroxy-5-phenylpentanoic acid

CAS No.: 104216-93-5

Cat. No.: B2476130

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Executive Summary

2-Hydroxy-5-phenylpentanoic acid (CAS: 104216-93-5) is a critical chiral building block in the synthesis of ACE inhibitors, HIV protease inhibitors, and advanced fragrance compounds. Its structural core—a phenylalkyl chain coupled with an

-hydroxy carboxylic acid—presents a specific stereochemical challenge: installing the hydroxyl group at the C2 position with high enantiomeric excess (ee).

While traditional cyanohydrin synthesis yields racemic mixtures requiring costly resolution, modern process chemistry favors asymmetric biocatalysis and chiral pool manipulation. This guide details two scalable, high-fidelity routes:

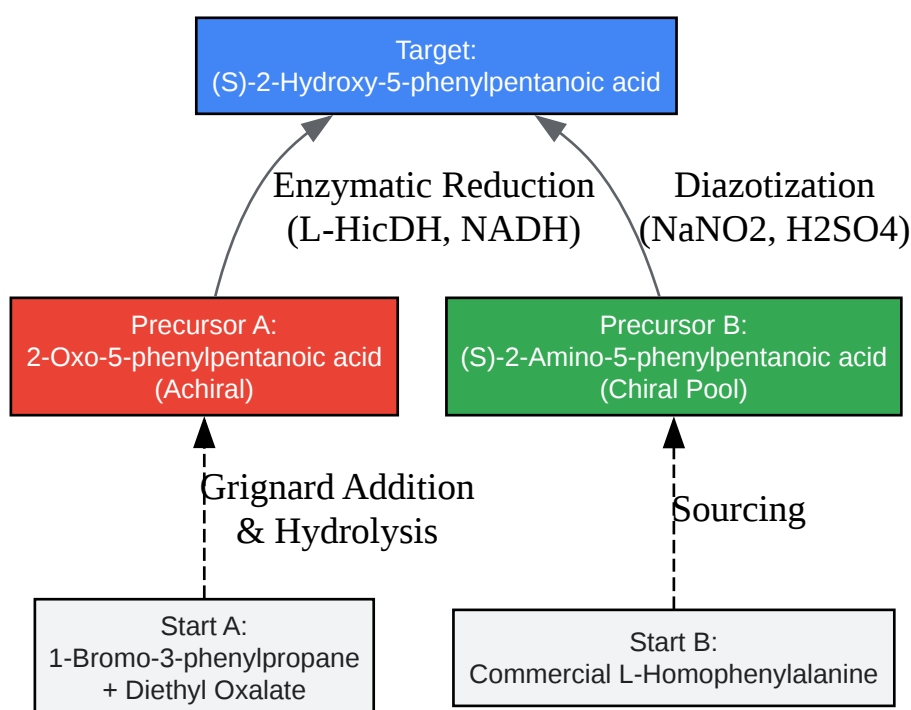
- **Biocatalytic Reduction:** The "Gold Standard" for scalability, utilizing L-Hydroxyisocaproate Dehydrogenase (L-HicDH) to reduce the corresponding -keto acid.

- Diazotization: A robust chemical route converting L-homophenylalanine to the hydroxy acid with retention of configuration.

Retrosynthetic Analysis

To achieve a scalable process, we disconnect the target molecule at the C2 stereocenter.

- Path A (Biocatalytic): Disconnection to 2-oxo-5-phenylpentanoic acid. This precursor is achiral and can be synthesized via Grignard addition to diethyl oxalate. The chirality is introduced in the final enzymatic step.
- Path B (Chiral Pool): Disconnection to 2-amino-5-phenylpentanoic acid (Homophenylalanine). The chirality is inherited from the amino acid starting material.



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Figure 1: Retrosynthetic strategies for **2-Hydroxy-5-phenylpentanoic acid**.

Route 1: Biocatalytic Reduction (The Industrial Standard)

This route is preferred for multi-kilogram scale-up due to mild conditions, aqueous media, and ee.

Step 1: Synthesis of 2-Oxo-5-phenylpentanoic Acid

Before biocatalysis, the keto-acid precursor must be synthesized. The most reliable method involves a Grignard reaction with diethyl oxalate.

Reagents:

- 1-Bromo-3-phenylpropane
- Magnesium turnings
- Diethyl oxalate
- THF (anhydrous)

Protocol:

- Grignard Formation: In a dry reactor under

, activate Mg turnings (1.1 eq) with iodine. Add 1-bromo-3-phenylpropane (1.0 eq) in THF dropwise to maintain a gentle reflux. Stir for 1 hour after addition.
- Acylation: Cool the Grignard solution to -10°C. Cannulate it slowly into a solution of diethyl oxalate (1.2 eq) in THF at -40°C. Critical: Low temperature prevents double addition (formation of the diol).
- Hydrolysis: Quench with

HCl. Extract with ethyl acetate. Evaporate solvent to yield ethyl 2-oxo-5-phenylpentanoate.
- Saponification: Treat the ester with

NaOH at room temperature for 2 hours. Acidify to pH 1 with HCl to precipitate 2-oxo-5-phenylpentanoic acid. Recrystallize from hexane/EtOAc.

Step 2: Enzymatic Reduction

The enzyme L-Hydroxyisocaproate Dehydrogenase (L-HicDH) (EC 1.1.1.272) is ideal for this substrate. Unlike standard Lactate Dehydrogenase (LDH), L-HicDH accepts bulky hydrophobic side chains (C5-C6 length).

System Components:

- Enzyme: Recombinant L-HicDH (e.g., from *Lactobacillus confusus* or *L. casei*).
- Cofactor: NADH (catalytic amount).
- Recycling System: Formate Dehydrogenase (FDH) + Sodium Formate. This regenerates NADH from NAD⁺, driving the equilibrium forward and removing the expensive cofactor cost.

Protocol:

- Buffer Prep: Prepare

Potassium Phosphate buffer (pH 7.0). Degas with nitrogen.

- Reaction Mix: Dissolve 2-oxo-5-phenylpentanoic acid (

) and Sodium Formate (

) in the buffer.

- Initiation: Add

(

), FDH (

), and L-HicDH (

).

- Incubation: Stir gently at 30°C. Monitor pH and maintain at 7.0 using an autotitrator with

NaOH (the reaction consumes protons).

- Workup: Once HPLC shows

conversion (approx. 12-24h), acidify to pH 2.0 with HCl. Extract with Ethyl Acetate (). Dry over and concentrate.

Data Summary:

Parameter	Value
Yield (Step 1)	85-90%
Yield (Step 2)	>95%
Enantiomeric Excess (ee)	>99% (S)-isomer

| Atom Economy | High (Formate byproduct is CO₂) |

Route 2: Diazotization of Homophenylalanine (Chiral Pool)

This route utilizes commercially available L-2-amino-5-phenylpentanoic acid (L-Homophenylalanine). It is excellent for lab-scale or pilot batches where enzyme screening is not feasible.

Mechanism & Stereochemistry

The reaction proceeds via diazotization of the amine to a diazonium salt, which spontaneously displaces nitrogen.

- Retention of Configuration: In

-amino acids, the neighboring carboxylate group participates to form a transient

-lactone intermediate. Subsequent ring opening by water occurs with a second inversion, resulting in net retention of stereochemistry.

- L-Amino Acid

(S)-Hydroxy Acid.

Protocol

Reagents:

- L-2-Amino-5-phenylpentanoic acid (1.0 eq)
- Sodium Nitrite (
 , 1.5 eq)
- Sulfuric Acid (

 and

)

Step-by-Step:

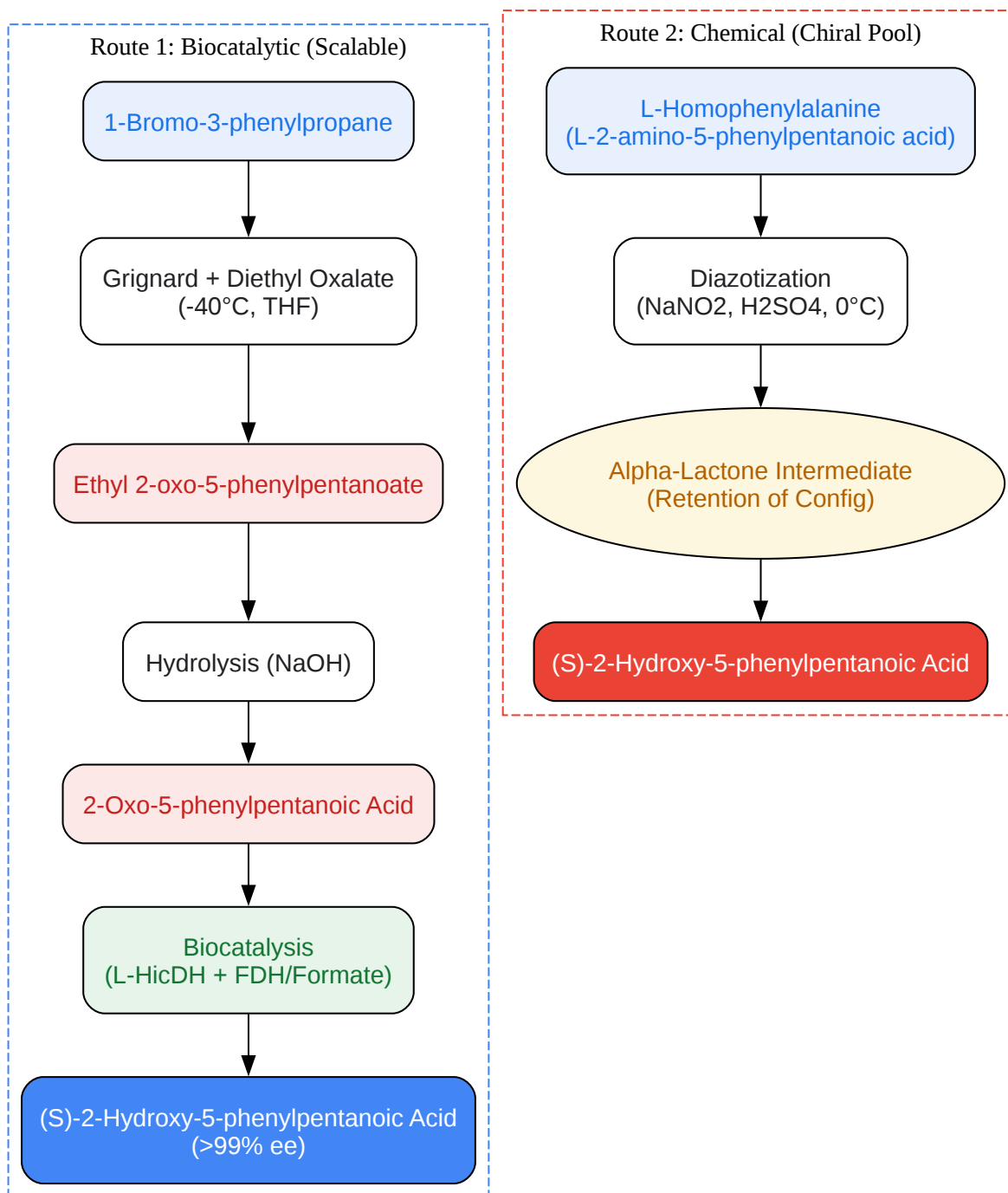
- Dissolution: Suspend L-homophenylalanine (10 g) in

 (100 mL). Cool to 0°C in an ice bath.
- Diazotization: Dissolve

 (1.5 eq) in minimal water. Add this solution dropwise to the amino acid suspension over 1 hour. Caution: Nitrogen gas evolution will be vigorous. Ensure efficient venting.
- Reaction: Stir at 0°C for 3 hours, then allow to warm to room temperature overnight (12h).
- Quenching: If excess nitrite remains (check with starch-iodide paper), add urea to quench.
- Extraction: Saturate the aqueous phase with NaCl. Extract with Ethyl Acetate (

).
- Purification: The crude product is often pure enough. For pharma grade, recrystallize from benzene/petroleum ether or perform silica column chromatography (Hexane:EtOAc 7:3).

Process Flow & Logic Diagram



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Figure 2: Comparative workflow of Biocatalytic vs. Chemical synthesis routes.

Analytical Quality Control

Trustworthiness in synthesis requires rigorous validation.

- HPLC Method (Chiral):
 - Column: Chiralcel OD-H or Chiralpak AD-H.
 - Mobile Phase: Hexane : Isopropanol : TFA (90 : 10 : 0.1).
 - Flow Rate: 1.0 mL/min.
 - Detection: UV @ 210 nm (carbonyl) and 254 nm (phenyl).
 - Expectation: The (S)-enantiomer typically elutes later on OD-H columns (verify with racemic standard).
- NMR Validation (

NMR, 400 MHz,

)

):

 - 7.15-7.30 (m, 5H, Ar-H)
 - 4.25 (dd, 1H,
-CH)
 - 2.65 (t, 2H, Ph-CH₂)
 - 1.60-1.90 (m, 4H, alkyl chain)

Safety & Regulatory Considerations

- Diazonium Salts: While the intermediate in Route 2 is transient, diazonium compounds can be explosive if allowed to dry or accumulate. Always keep the reaction aqueous and temperature controlled (

)

).

- Cyanides: If using a cyanohydrin route (not detailed here due to lower enantioselectivity), strict cyanide protocols (NaCN) and waste treatment (bleach quenching) are mandatory.
- Biocatalysis: The FDH/Formate system produces
 - . On a large scale, ensure reactor venting prevents pressure buildup.

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